

Born in Bradford: A Technical Guide to a Groundbreaking Longitudinal Study

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NHS-BiB

Cat. No.: B3334408

[Get Quote](#)

Bradford, UK - The Born in Bradford (BiB) study stands as a monumental longitudinal research initiative, offering a deep and multifaceted view into the health and wellbeing of a multi-ethnic population. This technical guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the study's scope, scale, experimental methodologies, and key research domains. The wealth of data collected, from biological samples to social and environmental information, presents a unique opportunity to unravel the complex interplay of factors that shape human health from birth and across the life course.

Scope and Scale of the Cohort

The Born in Bradford study was initiated between 2007 and 2011, with the recruitment of a significant cohort of pregnant women and their partners from the city of Bradford.[1][2] This initial phase laid the foundation for a long-term investigation into the determinants of health and disease. The study is characterized by its large and diverse participant base, with a significant representation of individuals of South Asian heritage, making it a vital resource for studying health inequalities.[1]

Over the years, the study has expanded through various follow-up phases, continuously collecting a rich tapestry of data as the original cohort of children has grown. These follow-up studies, including "Born in Bradford's Better Start (BiBBS)," "Growing Up," "Primary School Years," and the "Age of Wonder," have extended the research focus into early childhood, primary school years, and adolescence, respectively.[3] The "Age of Wonder" project, for

instance, aims to follow adolescents into young adulthood, capturing the critical transition period that shapes long-term health and wellbeing.[\[4\]](#)[\[5\]](#)[\[6\]](#)

The scale of the BiB study is vast, encompassing not only the original cohort but also newly recruited participants in later phases. The "Age of Wonder" study, for example, aims to include up to 30,000 young people.[\[4\]](#)[\[5\]](#)[\[6\]](#) This expansion allows for cross-sectional and longitudinal analyses on a large scale.

Table 1: Participant Recruitment and Follow-up in the Born in Bradford Study

Cohort/Study Phase	Recruitment Period	Initial Participants	Key Follow-up Ages	Notes
Original BiB Cohort	2007 - 2011	12,453 women (13,776 pregnancies), 3,448 partners	Birth, 6-12 months, 18 months, 2, 3, 4, 5 years (sub-samples)	The foundational cohort of the study. [1] [2]
BiB's Better Start (BiBBS)	2016 - 2024	Over 5,600 families	Ongoing	An interventional birth cohort to evaluate early-life interventions.
Growing Up Study	2017 - 2021	9,805 BiB children, 5,318 mothers, 838 fathers/partners	7 - 11 years	A major follow-up of the original cohort. [1] [7]
Primary School Years	2016 - 2019	10,201 non-BiB children	7 - 11 years	Expanded the cohort to include peers of the BiB children. [1]
Age of Wonder (AoW)	2022 - Ongoing	~30,000 adolescents (including original BiB participants)	12 - 21 years	Focuses on the transition from adolescence to young adulthood. [4] [5] [6]

Data Collection and Experimental Protocols

A hallmark of the Born in Bradford study is its comprehensive and multi-modal data collection strategy. This includes detailed questionnaires, physical and cognitive assessments, the collection of a wide array of biological samples, and linkage to routine health and education records.^[2]^[8] This rich dataset allows for a holistic approach to understanding the determinants of health.

Questionnaires and Assessments

Detailed questionnaires are administered to participants at various stages of the study, covering a wide range of topics including socio-demographics, lifestyle, mental and physical health, and environmental exposures.^[9] In addition to self-reported data, the study incorporates objective measurements. For instance, cognitive and sensorimotor functions in children have been assessed using a battery of computerized tasks.^[3]

Biological Sample Collection and Biobanking

The Born in Bradford study has established a substantial biobank, a critical resource for biomedical research. A variety of biological samples have been collected from mothers, partners, and children at different time points.^[2]

Mothers (at ~26-28 weeks gestation):

- Blood samples (for serum, plasma, buffy coat, and red blood cells)
- Urine samples

Babies (at birth):

- Umbilical cord blood (for serum, plasma, buffy coat, and red blood cells)

Fathers:

- Saliva samples (for DNA)

Children (during follow-up):

- Blood samples
- Urine samples

These samples are meticulously processed and stored at -80°C to ensure their long-term integrity for future analyses.^[10] The biobank has enabled a wide range of 'omics' studies, including genomics, epigenetics, and metabolomics.

Table 2: Overview of Biological Samples and 'Omics' Data

Sample Type	Participants	Number of Samples/Participants with Data	'Omics' Analyses Performed
Maternal Blood (Pregnancy)	Mothers	~11,625	Metabolomics (~11,479), Exome Sequencing (~10,531) ^[1]
Maternal Urine (Pregnancy)	Mothers	~6,996	-
Umbilical Cord Blood	Newborns	~9,303	Metabolomics (~7,890) ^[1]
Child Blood	Children	Varies by follow-up	Exome Sequencing (~9,158), Metabolomics (~2,108 at age 2) ^[1]
Paternal Saliva	Fathers	~3,448	DNA extraction

Experimental Protocols: A Closer Look

Metabolomic Analysis: Untargeted metabolomic profiling has been performed on maternal and cord blood samples using both nuclear magnetic resonance (NMR) and mass spectrometry (MS) platforms.^{[10][11][12][13]} For the MS analysis, samples were processed at Metabolon, Inc., where a standardized platform was used to identify and quantify a wide range of small

molecules.[10][13] The protocol involved sample preparation followed by analysis on four independent ultra-high-performance liquid chromatography-tandem mass spectrometry (UPLC-MS/MS) runs.[13]

Genetic Analysis: DNA has been extracted from various biological samples, with exome sequencing performed on a large subset of mothers and children.[1] This has enabled the identification of genetic variants, including rare loss-of-function variants, and their association with a range of health outcomes.[1] The study has also investigated the role of specific single nucleotide polymorphisms (SNPs) related to adiposity and glucose metabolism.

Key Research Areas and Signaling Pathways

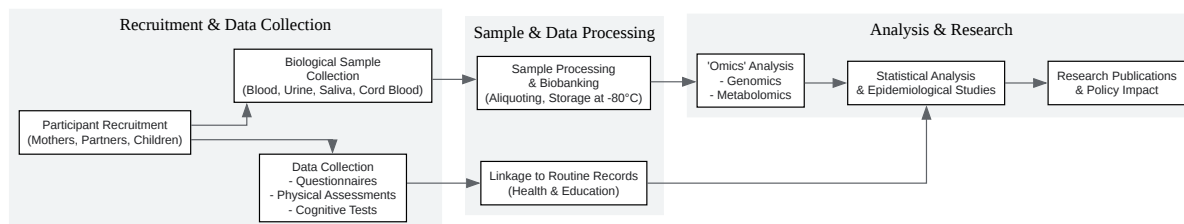
The Born in Bradford study has a broad research agenda, with a focus on health inequalities and the developmental origins of health and disease.[1] Key areas of investigation include cardiometabolic health, mental health, respiratory conditions, and the impact of the urban environment on health.[1]

While the study's publications cover a wide range of health topics, a recurring theme is the investigation of the interplay between genetic predisposition, environmental exposures, and lifestyle factors in the development of chronic diseases. For example, research within the cohort has explored the associations between physical activity during pregnancy and maternal cardiometabolic health, as well as neonatal body composition.[14][15] These studies point towards the complex biological pathways that are influenced by lifestyle interventions.

Another area of focus has been the investigation of metabolic and inflammatory pathways in conditions such as Polycystic Ovary Syndrome (PCOS). A study on the BiB cohort identified differential expression of metabolites involved in inflammation, glycolysis, and lipid pathways in women with PCOS.[16] This highlights the potential for using metabolomic data from the BiB study to understand the pathophysiology of complex diseases.

Experimental and Data Linkage Workflow

The following diagram illustrates the general workflow of the Born in Bradford study, from participant recruitment to data analysis and research output.

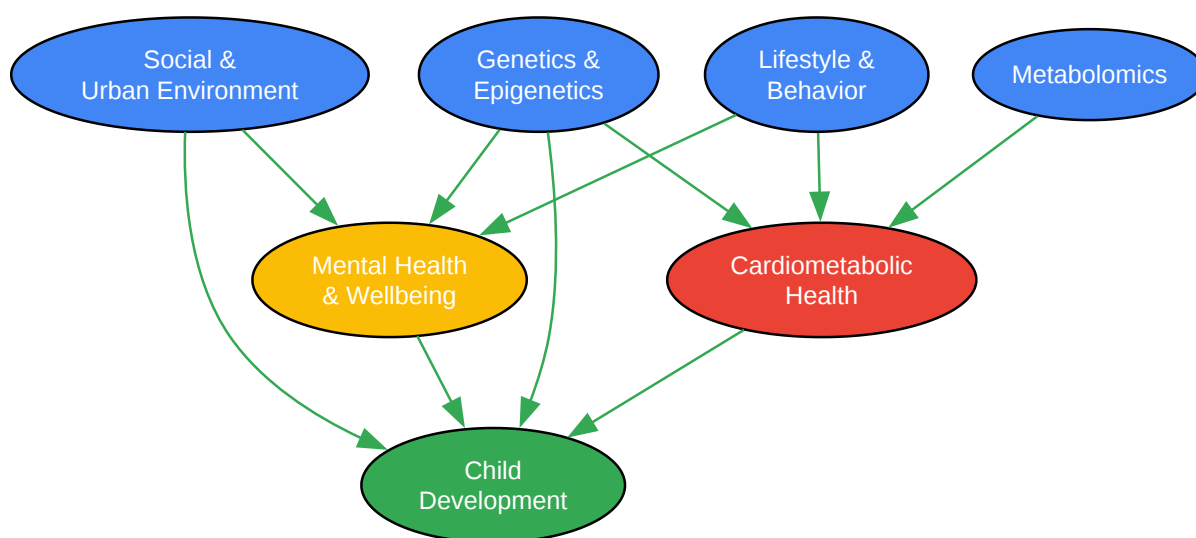


[Click to download full resolution via product page](#)

A simplified workflow of the Born in Bradford study.

Conceptual Representation of Interlinked Research Domains

The Born in Bradford study's strength lies in its ability to connect various domains of health and environmental data. The following diagram illustrates the conceptual relationship between some of the key research areas.



[Click to download full resolution via product page](#)

Interconnected research domains within the Born in Bradford study.

Data Access

The Born in Bradford study encourages collaboration and data sharing with the wider research community. Researchers interested in accessing the data can find information on the official Born in Bradford website. The process typically involves submitting a research proposal for review by the BiB Executive Committee. A data dictionary is also available to provide a detailed overview of the collected variables.

Conclusion

The Born in Bradford longitudinal study is a world-leading resource for understanding the determinants of health and disease across the lifespan. Its large, multi-ethnic cohort, coupled with extensive and long-term data collection, provides unparalleled opportunities for researchers in academia and industry. The detailed experimental protocols and the vast biobank offer a solid foundation for cutting-edge research, from epidemiological studies to the investigation of molecular pathways. As the cohort continues to mature, the Born in Bradford study will undoubtedly continue to yield critical insights that can inform public health policy and the development of new therapeutic strategies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cohort Profile Update: Born in Bradford - PMC [pmc.ncbi.nlm.nih.gov]
- 2. DSpace [bradscholars.brad.ac.uk]
- 3. Growing up in Bradford: protocol for the age 7–11 follow up of the Born in Bradford birth cohort - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Born in Bradford's Age of Wonder cohort: protocol for adolescent data collection - PubMed [pubmed.ncbi.nlm.nih.gov]

- 5. Born in Bradford's Age of Wonder cohort: protocol for adolescent data collection - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Born in Bradford's Age of Wonder cohort: protocol for adolescent data collection. - The University of Liverpool Repository [livrepository.liverpool.ac.uk]
- 7. borninbradford.nhs.uk [borninbradford.nhs.uk]
- 8. borninbradford.nhs.uk [borninbradford.nhs.uk]
- 9. Born in Bradford, a cohort study of babies born in Bradford, and their parents: Protocol for the recruitment phase - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Metabolomics datasets in the Born in Bradford cohort - PMC [pmc.ncbi.nlm.nih.gov]
- 11. borninbradford.nhs.uk [borninbradford.nhs.uk]
- 12. Metabolomics datasets in the Born in Bradford cohort - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. Associations of Pregnancy Physical Activity with Maternal Cardiometabolic Health, Neonatal Delivery Outcomes and Body Composition in a Biethnic Cohort of 7305 Mother-Child Pairs: The Born in Bradford Study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. borninbradford.nhs.uk [borninbradford.nhs.uk]
- 16. endocrine-abstracts.org [endocrine-abstracts.org]
- To cite this document: BenchChem. [Born in Bradford: A Technical Guide to a Groundbreaking Longitudinal Study]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3334408#scope-and-scale-of-the-born-in-bradford-longitudinal-study]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com